

Personal protective equipment for handling Hsd17B13-IN-101

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Compound of Interest

Compound Name: Hsd17B13-IN-101

Cat. No.: B15579029

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Essential Safety and Handling Guide for Hsd17B13-IN-101

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This document provides critical safety, handling, and disposal information for **Hsd17B13-IN-101**, a selective inhibitor of 17 β -hydroxysteroid dehydrogenase 13 (HSD17B13)[1]. As a potent, biologically active small molecule, adherence to these guidelines is essential to ensure personal safety and maintain experimental integrity. This guidance is based on best practices for handling similar research-grade chemical compounds[2][3]. Researchers must always consult their institution's Environmental Health and Safety (EHS) department for specific local requirements.

Immediate Safety and Handling Protocols

Given that a specific Safety Data Sheet (SDS) for **Hsd17B13-IN-101** is not publicly available, the following recommendations are based on standard laboratory procedures for handling potent, powdered research compounds[3]. A thorough risk assessment should be conducted before any handling of this substance.

Consistent and correct use of PPE is the primary defense against exposure. The following table outlines the minimum recommended PPE for various activities involving **Hsd17B13-IN-101**.

PPE Category	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.[2]	Protects eyes from splashes of chemical solutions.
Hand Protection	Nitrile gloves (minimum thickness of 4 mil). Double-gloving is recommended.[3] Change gloves immediately if contaminated.	Prevents dermal absorption.
Body Protection	A fully buttoned laboratory coat. A chemically resistant apron should be considered for larger quantities.[2]	Protects skin and clothing from contamination.
Respiratory	All handling of the solid compound should occur in a certified chemical fume hood or a ventilated balance enclosure.[2][4]	Prevents inhalation of airborne powder or aerosols.

Situation	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops. [3]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. If the person is conscious, wash out their mouth with water. Seek immediate medical attention. [3]

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for laboratory and environmental safety.

All work with solid **Hsd17B13-IN-101** and concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation risk. For weighing the powdered compound, a ventilated balance enclosure is recommended to contain airborne particles[\[2\]](#)[\[4\]](#).

In the event of a spill, immediate action is necessary to prevent exposure and contamination[\[2\]](#).

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary[\[2\]](#).
- Containment: For small spills, use an appropriate absorbent material (e.g., chemical absorbent pads) to contain the spill[\[2\]](#).
- Cleanup: While wearing appropriate PPE, carefully clean the area. Place all contaminated materials into a sealed, labeled hazardous waste container[\[2\]](#).

All waste materials contaminated with **Hsd17B13-IN-101** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Chemical Waste	All unused Hsd17B13-IN-101 and contaminated solutions.
Contaminated Materials	Pipette tips, gloves, absorbent pads, and empty containers.
Waste Containers	Use designated, leak-proof, and clearly labeled hazardous waste containers[2]. Follow all institutional EHS guidelines for chemical waste disposal[2].

Note: Never dispose of chemical waste down the drain[2].

Experimental Protocols: Stock Solution Preparation

This protocol provides a general methodology for preparing a stock solution of **Hsd17B13-IN-101**.

Materials:

- **Hsd17B13-IN-101** (solid powder)
- Anhydrous DMSO (or other appropriate solvent)
- Calibrated analytical balance within a ventilated enclosure
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered tips

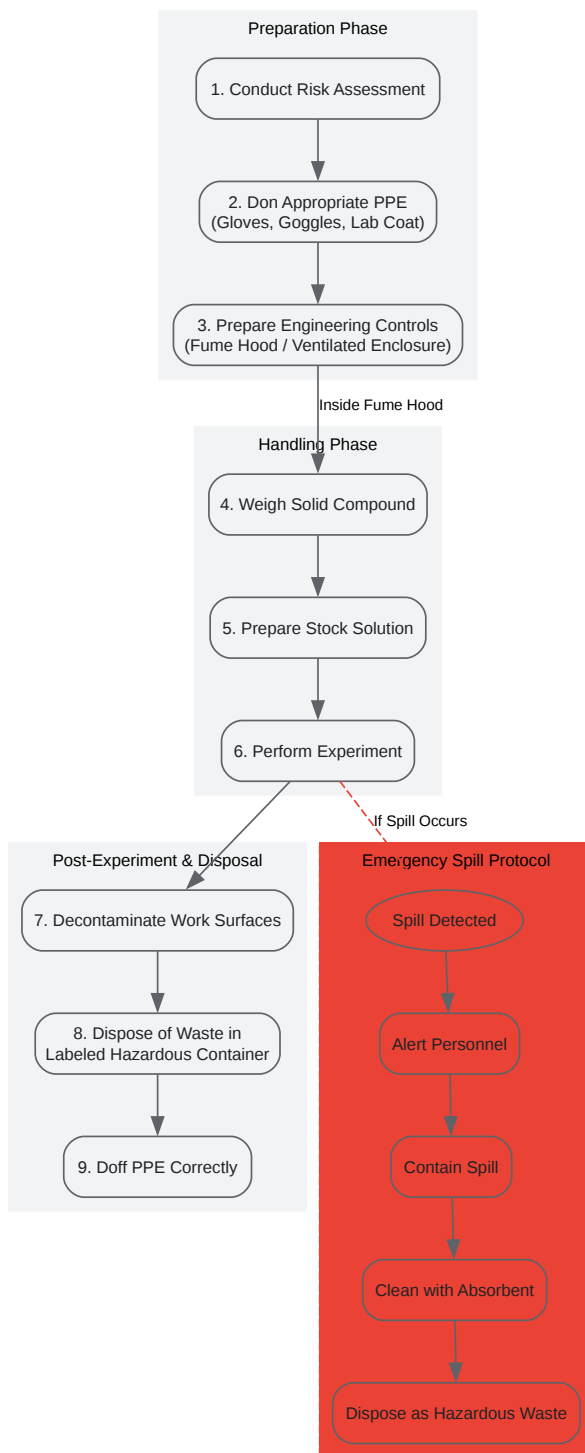
Procedure:

- Preparation: Don all required PPE and ensure the chemical fume hood is functioning correctly.

- Weighing: Tare a pre-labeled microcentrifuge tube on the analytical balance. Carefully add the desired amount of **Hsd17B13-IN-101** powder.
- Solubilization: Add the calculated volume of solvent to the tube to achieve the desired stock concentration.
- Mixing: Vortex the solution until the compound is fully dissolved. Gentle warming may be required for some compounds, but stability should be confirmed.
- Storage: Store the stock solution as recommended by the supplier, typically at -20°C or -80°C, protected from light.

Visual Workflow for Safe Handling and Disposal

Safe Handling and Disposal Workflow for Hsd17B13-IN-101

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **Hsd17B13-IN-101**.

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